

Application Notes and Protocols for Prexasertib Dihydrochloride in Cell Culture

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Compound of Interest

Compound Name: *Prexasertib dihydrochloride*

Cat. No.: *B610195*

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These application notes provide detailed protocols for the dissolution and preparation of **Prexasertib dihydrochloride** for use in cell culture experiments. This document also outlines the compound's mechanism of action through a signaling pathway diagram and provides a typical experimental workflow.

Product Information

Product Name: **Prexasertib dihydrochloride** Synonyms: LY2606368 dihydrochloride

Mechanism of Action: Prexasertib is a potent and selective ATP-competitive inhibitor of checkpoint kinase 1 (Chk1).[1][2][3] Inhibition of Chk1 disrupts the DNA damage response (DDR), leading to the accumulation of DNA damage and ultimately inducing apoptosis in cancer cells.[4][5][6] Prexasertib has been shown to cause replication catastrophe and increase markers of double-stranded DNA breaks.[4][5][7]

Solubility and Storage

Prexasertib dihydrochloride is soluble in dimethyl sulfoxide (DMSO). It is important to use fresh, anhydrous DMSO to ensure maximum solubility, as moisture can reduce solubility.[8]

Table 1: Solubility of **Prexasertib Dihydrochloride** in DMSO

Source	Concentration (mg/mL)	Molar Concentration (mM)
Supplier 1	4.38	10
Supplier 2	17	38.78
Supplier 3	12.5	28.52
Supplier 4	22	60.21

Note: Solubility may vary slightly between batches. It is recommended to perform a small-scale solubility test before preparing a large stock solution.

Storage:

- Powder: Store at -20°C for up to 3 years.[\[1\]](#)[\[9\]](#)
- In Solvent (DMSO): Store at -80°C for up to 1 year.[\[1\]](#)[\[9\]](#) It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[9\]](#)

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Prexasertib dihydrochloride** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated pipettes and sterile tips
- Vortex mixer
- Optional: Sonicator

Protocol:

- Pre-warm Prexasertib: Allow the vial of **Prexasertib dihydrochloride** powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- Calculate Required Volumes: To prepare a 10 mM stock solution, use the following calculation (Molecular Weight of **Prexasertib dihydrochloride** is approximately 438.31 g/mol):
 - For 1 mg of powder, add 228.15 μ L of DMSO.
 - For 5 mg of powder, add 1.14 mL of DMSO.
 - For 10 mg of powder, add 2.28 mL of DMSO.
- Dissolution: a. Carefully add the calculated volume of anhydrous DMSO to the vial containing the **Prexasertib dihydrochloride** powder. b. Vortex the solution vigorously for 1-2 minutes to aid dissolution. c. If the solution is not completely clear, sonication for 5-10 minutes is recommended to ensure complete dissolution.[\[1\]](#)[\[9\]](#)
- Aliquoting and Storage: a. Once the powder is completely dissolved, aliquot the 10 mM stock solution into smaller, single-use sterile microcentrifuge tubes. b. Label the aliquots clearly with the compound name, concentration, and date of preparation. c. Store the aliquots at -80°C.

Preparation of Working Solutions for Cell Treatment

Important Considerations:

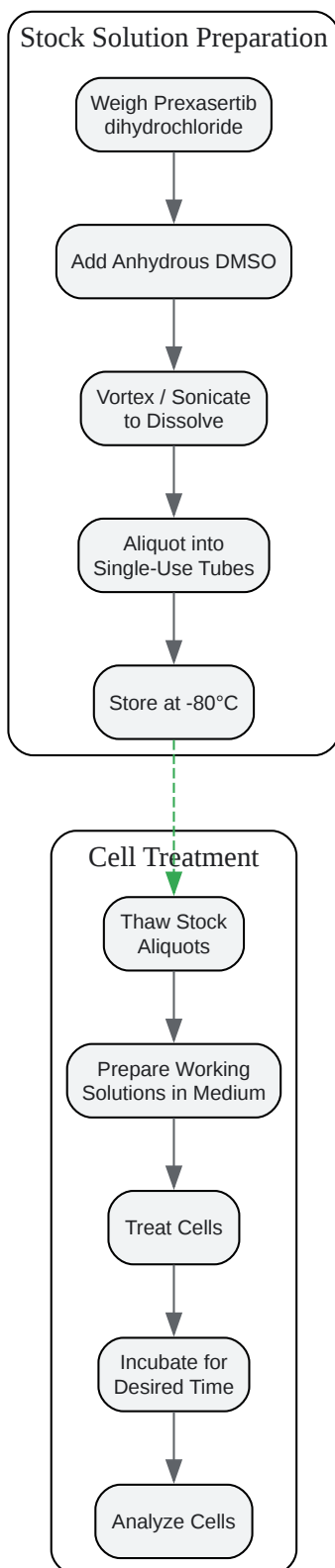
- The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically not exceeding 0.1%, as higher concentrations can be toxic to cells.[\[1\]](#)[\[10\]](#)
- Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.
- It is recommended to prepare fresh working solutions from the frozen stock for each experiment.

Protocol:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **Prexasertib dihydrochloride** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in sterile cell culture medium to achieve the desired final concentrations. For example, to prepare a 10 μ M working solution from a 10 mM stock, you can perform a 1:1000 dilution.
 - Example for 10 μ M final concentration in 1 mL of medium: Add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- Treatment of Cells: a. Aspirate the existing medium from the cultured cells. b. Add the freshly prepared working solution of **Prexasertib dihydrochloride** to the cells. c. Gently swirl the plate or flask to ensure even distribution of the compound. d. Incubate the cells for the desired treatment duration. Effective concentrations can range from nanomolar to low micromolar, depending on the cell line and experimental endpoint.[\[2\]](#)[\[7\]](#)[\[8\]](#)

Visualizations

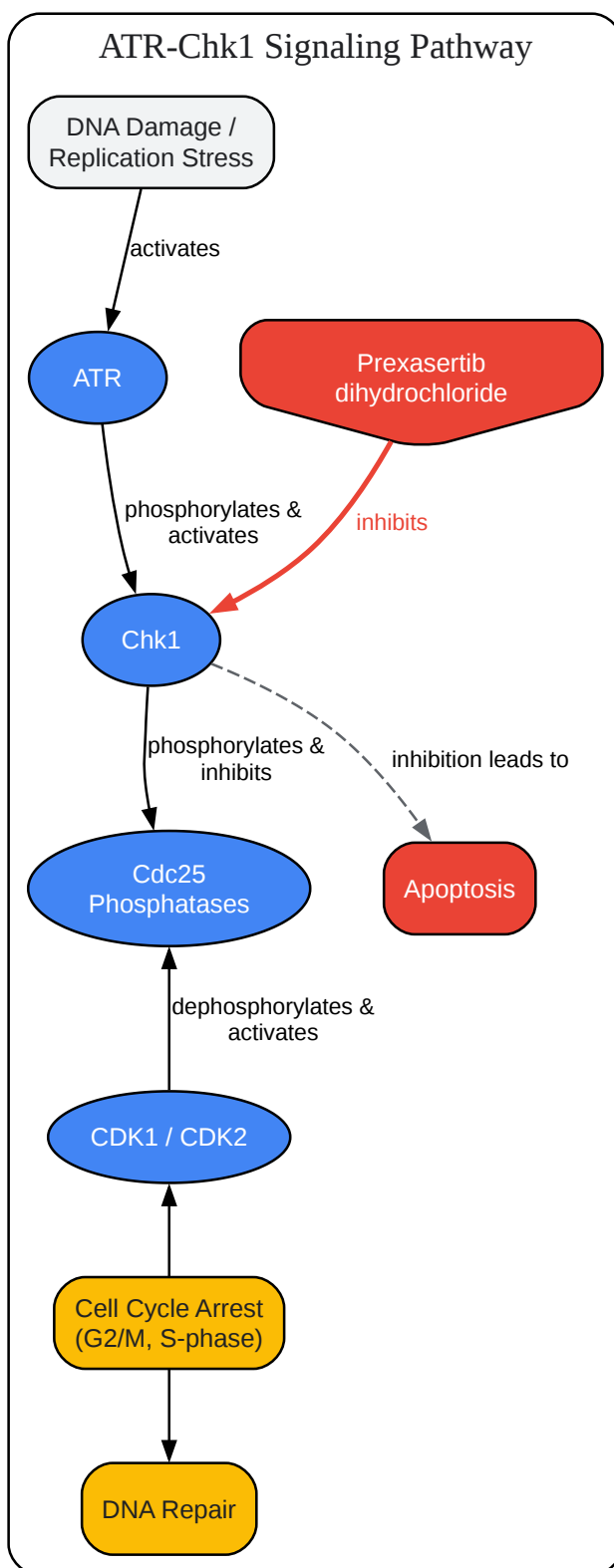
Experimental Workflow



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Caption: Workflow for preparing and using **Prexasertib dihydrochloride**.

Signaling Pathway of Prexasertib Dihydrochloride



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References

- 1. Prexasertib dihydrochloride | Apoptosis | Chk | S6 Kinase | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. The CHK1 Inhibitor Prexasertib Exhibits Monotherapy Activity in High-Grade Serous Ovarian Cancer Models and Sensitizes to PARP Inhibition - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 5. medkoo.com [medkoo.com]
- 6. Prexasertib, a Chk1/Chk2 inhibitor, increases the effectiveness of conventional therapy in B-/T- cell progenitor acute lymphoblastic leukemia - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 7. selleckchem.com [selleckchem.com]
- 8. selleckchem.com [selleckchem.com]
- 9. Prexasertib (LY2606368) | Anti-tumor | Apoptosis | TargetMol [targetmol.com]
- 10. lifetein.com [lifetein.com]
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